

Provisional Safety and Handling Guide for 1-(2-Bromoethoxy)-2-fluorobenzene

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Compound of Interest

Compound Name: 1-(2-Bromoethoxy)-2-fluorobenzene

Cat. No.: B061342

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A Note on This Document: As of the date of this publication, a comprehensive, verified Safety Data Sheet (SDS) for **1-(2-Bromoethoxy)-2-fluorobenzene** (CAS No. 193220-21-2) is not readily available in public databases. This guide has been meticulously compiled by synthesizing data from structurally analogous compounds to provide a provisional risk assessment and handling protocol. The recommendations herein are based on the anticipated hazards derived from its functional groups—a substituted fluorobenzene ring and a bromoethoxy chain. Researchers must exercise caution and treat this chemical as potentially hazardous until a complete toxicological profile is established.

Chemical Identification and Structural Analogs

This guide pertains to the chemical compound identified as:

Identifier	Value	Source
Chemical Name	1-(2-Bromoethoxy)-2-fluorobenzene	[1]
CAS Number	193220-21-2	[1]
Molecular Formula	C ₈ H ₈ BrFO	[1]
Molecular Weight	219.05 g/mol	[1]

The safety profile in this document is inferred from data on closely related molecules, including:

- 1-(2-Bromoethoxy)-4-fluorobenzene
- 1-(2-Bromoethoxy)-4-fluoro-2-(trifluoromethyl)benzene[2]
- 1-Bromo-2-fluorobenzene[3][4]
- General substituted brominated and fluorinated aromatic compounds.

Provisional Hazard Assessment

Based on the hazard classifications of its structural analogs, **1-(2-Bromoethoxy)-2-fluorobenzene** should be handled as a substance that poses significant irritation risks.[2][5] The electrophilic nature of the brominated alkyl chain and the metabolic pathways of substituted benzenes are the primary causal factors for this assessment.

Anticipated GHS Classification:

Hazard Class	Category	GHS Code	Description
Skin Irritation	2	H315	Causes skin irritation. [2][5]
Serious Eye Irritation	2A	H319	Causes serious eye irritation.[2][5]
Specific Target Organ Toxicity	3	H335	May cause respiratory irritation.[2][5]
Acute Toxicity, Oral (Suspected)	4	H302	Harmful if swallowed. [6][7]

Precautionary Statements (P-Statements):

Code	Precautionary Statement
P261	Avoid breathing dust/fume/gas/mist/vapors/spray. [2] [8]
P264	Wash skin thoroughly after handling. [2] [6]
P271	Use only outdoors or in a well-ventilated area. [2] [6]
P280	Wear protective gloves/protective clothing/eye protection/face protection. [2] [6]
P302+P352	IF ON SKIN: Wash with plenty of soap and water. [2] [6]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [2] [6]
P312	Call a POISON CENTER or doctor if you feel unwell. [2]
P403+P233	Store in a well-ventilated place. Keep container tightly closed. [6]
P501	Dispose of contents/container to an approved hazardous waste disposal plant. [6]

Emergency and First-Aid Protocols

The following procedures are recommended based on protocols for similar irritating and potentially toxic substances. Medical attention should be sought promptly in all cases of significant exposure.

Experimental Protocol: First-Aid Response

- General Advice:
 - Move the victim out of the dangerous area to fresh air.

- Show this safety guide to the attending physician.[9]
- If Inhaled:
 - Remove the individual to fresh air immediately.
 - If breathing is difficult or has stopped, provide artificial respiration.[8][9]
 - Seek immediate medical attention.
- In Case of Skin Contact:
 - Immediately remove all contaminated clothing and shoes.
 - Wash the affected skin area thoroughly with soap and plenty of water for at least 15 minutes.[2][9]
 - If skin irritation occurs or persists, get medical advice.[2]
- In Case of Eye Contact:
 - Immediately flush the eyes with plenty of water for at least 15 minutes, holding the eyelids open.[2][6]
 - Remove contact lenses if present and easy to do so. Continue rinsing.
 - Seek immediate medical attention, preferably from an ophthalmologist.[10]
- If Swallowed:
 - DO NOT induce vomiting.[9]
 - Rinse the mouth thoroughly with water.
 - Never give anything by mouth to an unconscious person.[8]
 - Call a physician or poison control center immediately.[6]

Laboratory Handling and Storage

Proper handling and storage are critical to minimizing exposure risk and ensuring chemical stability.

4.1. Engineering Controls and Handling Procedures

- Ventilation: All handling of **1-(2-Bromoethoxy)-2-fluorobenzene** must be conducted in a properly functioning chemical fume hood to minimize inhalation of vapors.[6]
- Ignition Sources: While the flash point is not determined, related bromo- and fluoro-aromatic compounds are often flammable liquids.[3][4][9] Keep the substance away from heat, sparks, open flames, and hot surfaces. Use non-sparking tools and take precautionary measures against static discharge.[3][4][10]
- Hygiene: Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling the substance and before any breaks.[6] Contaminated clothing should be removed and washed before reuse.[6]

4.2. Storage Conditions

- Container: Keep the container tightly closed and stored in a dry, cool, and well-ventilated area.[6][9]
- Recommended Temperature: Store at 2-8°C.[1]
- Incompatibilities: Store away from strong oxidizing agents.[6][11]

Personal Protective Equipment (PPE)

A multi-layered PPE approach is mandatory to prevent skin, eye, and respiratory exposure.

Caption: Risk management workflow for handling **1-(2-Bromoethoxy)-2-fluorobenzene**.

Required PPE:

- Eye/Face Protection: Wear chemical safety goggles or a face shield that meets EN166 or NIOSH standards.[2][6]
- Skin Protection:

- Wear a flame-retardant lab coat.
- Use chemically resistant gloves (e.g., Nitrile or Neoprene). Inspect gloves for integrity before each use and dispose of contaminated gloves properly.[8][12]
- Respiratory Protection: If working outside a fume hood or if vapor concentrations are unknown or high, use a NIOSH-approved respirator with an organic vapor cartridge.[4]

Physical and Chemical Properties

Quantitative data for this specific compound is limited. The following table includes available data and notes where information is unavailable.

Property	Value	Source/Comment
Appearance	Colorless to light yellow liquid	[1] (Assumed based on analogs)
Odor	Data not available	
Boiling Point	123 °C (at 16 mmHg)	[1]
Melting Point	Data not available	
Flash Point	Data not available	Handle as flammable, per analogs.[3][4][9]
Density	Data not available	
Solubility	Data not available	Likely insoluble in water, soluble in organic solvents.

Stability and Reactivity

- Reactivity: No specific reactivity data is available.
- Chemical Stability: Expected to be stable under recommended storage conditions.[6]
- Incompatible Materials: Avoid contact with strong oxidizing agents.[6][11]

- Hazardous Decomposition Products: Under fire conditions, thermal decomposition is expected to produce hazardous gases including carbon monoxide (CO), carbon dioxide (CO₂), hydrogen bromide (HBr), and hydrogen fluoride (HF).[4][8]

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